

Immediate Safety and Handling Precautions

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Compound of Interest

Compound Name: KRN4884

Cat. No.: B15586308

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Prior to handling **KRN4884**, it is crucial to adhere to standard laboratory safety protocols. This includes the use of appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Hand Protection	Gloves	Butyl rubber gloves are recommended when working with DMSO solutions. Nitrile gloves may be used for short-term handling of the solid compound, but their resistance to DMSO is poor.
Eye Protection	Safety Goggles	Chemical splash goggles should be worn at all times.
Skin and Body	Lab Coat	A standard laboratory coat should be worn to protect against skin contact.

Given that **KRN4884** is a potassium channel activator, accidental exposure could have pharmacological effects. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.

Disposal of KRN4884 Waste

The proper disposal route for **KRN4884** depends on its form (solid or in solution) and local institutional and governmental regulations.

Step 1: Waste Identification and Segregation

Properly identifying and segregating chemical waste is the first critical step in ensuring safe disposal.

- Solid **KRN4884** Waste: Unused or expired solid **KRN4884** should be considered hazardous chemical waste.
- **KRN4884** in DMSO Solution: Solutions of **KRN4884** in DMSO must be treated as hazardous organic solvent waste.^[1] DMSO is a combustible liquid and can facilitate the absorption of other chemicals through the skin.^[2]
- Contaminated Labware: Any materials such as pipette tips, vials, and gloves that have come into contact with **KRN4884** should be disposed of as solid hazardous waste.^[3] These items should not be placed in regular trash.

Step 2: Waste Collection and Labeling

All waste containing **KRN4884** must be collected in designated, properly labeled containers.

- Liquid Waste: Collect **KRN4884** solutions in a sealable, chemical-resistant container (e.g., a glass or polyethylene bottle) designated for hazardous waste. The container must be clearly labeled with "Hazardous Waste," the full chemical name ("**KRN4884** in DMSO"), the concentration, and the approximate volume.
- Solid Waste: Collect contaminated labware and solid **KRN4884** in a durable, sealed plastic bag or a designated solid waste container. This container must also be labeled with "Hazardous Waste" and a description of the contents (e.g., "Solid waste contaminated with **KRN4884**").

Step 3: Storage of Waste

Store waste containers in a designated satellite accumulation area within the laboratory.^[4] This area should be away from general lab traffic and drains. Ensure that incompatible waste types are segregated to prevent accidental reactions.^{[5][6]}

Step 4: Disposal Request and Pickup

Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.^{[5][7][8]} Do not attempt to dispose of **KRN4884** or its solutions down the drain or in the regular trash.

Experimental Protocols Referenced

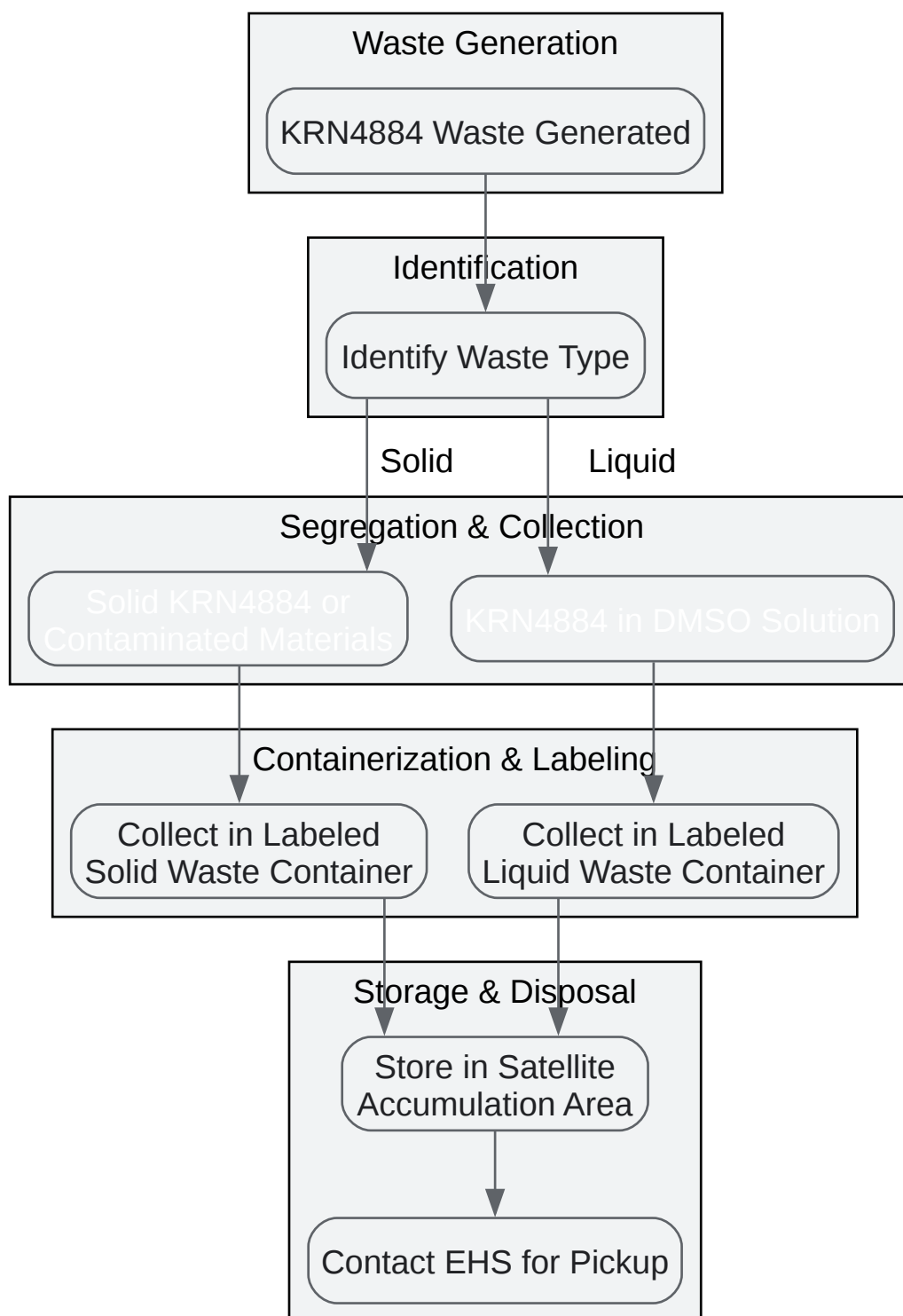
For laboratory applications, **KRN4884** is often prepared as a stock solution in DMSO. For instance, a 10 mM stock solution in DMSO is a common preparation for in vitro assays.^{[9][10]} When further diluting into aqueous solutions for experiments, the final concentration of DMSO should be kept low (typically less than 0.1%) to avoid solvent effects on the biological system.^{[9][10]}

Table of Chemical Properties for **KRN4884**:

Property	Value
Molecular Formula	C15H14ClN5
Molecular Weight	299.76 g/mol
CAS Number	152802-84-1
Common Solvent	DMSO

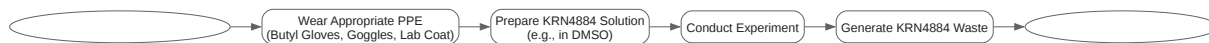
Visual Guidance

The following diagrams illustrate the decision-making process for the proper disposal of **KRN4884** and a general workflow for handling this research chemical.



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Caption: **KRN4884** Disposal Decision Workflow.



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Caption: General Experimental Workflow for **KRN4884**.

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